

Dihydromicromelin B: A Potential Mediator of Traditional Medicine's Efficacy

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Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12441224

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Abstract

Dihydromicromelin B is a naturally occurring coumarin isolated from plants of the *Micromelum* genus, which have a rich history of use in traditional medicine across Asia. While direct scientific investigation into the specific bioactivities of **dihydromicromelin B** is limited, the well-documented therapeutic applications of *Micromelum* species for ailments such as inflammation, infections, and fever suggest that their constituent compounds, including **dihydromicromelin B**, possess significant pharmacological potential. This technical guide synthesizes the available information on the traditional uses of *Micromelum* plants, the known biological activities of closely related coumarins from this genus, and the inferred role of **dihydromicromelin B**. This document aims to provide a foundational resource for researchers and professionals in drug development by contextualizing the potential of **dihydromicromelin B** within the broader landscape of ethnopharmacology and natural product science.

Introduction: The Ethnobotanical Context of Dihydromicromelin B

Plants of the *Micromelum* genus, belonging to the Rutaceae family, are integral to various traditional medicine systems. *Micromelum integerrimum* and *Micromelum minutum* are two notable species with a history of therapeutic use. Traditional applications of these plants are diverse, addressing a range of conditions:

- **Inflammatory Conditions:** Decoctions and poultices made from the leaves and roots are traditionally used to alleviate symptoms of arthritis and rheumatism.^[1]
- **Infections:** The antimicrobial properties of *Micromelum* species are harnessed to treat skin irritations, scabies, and other infections.
- **Fever and Colds:** The leaves are used as a febrifuge and to manage symptoms associated with the common cold.^[1]
- **Digestive Ailments:** Parts of the plant are used to address digestive issues.

The therapeutic efficacy of these traditional remedies is attributed to the complex interplay of their phytochemical constituents, among which coumarins are a prominent class.

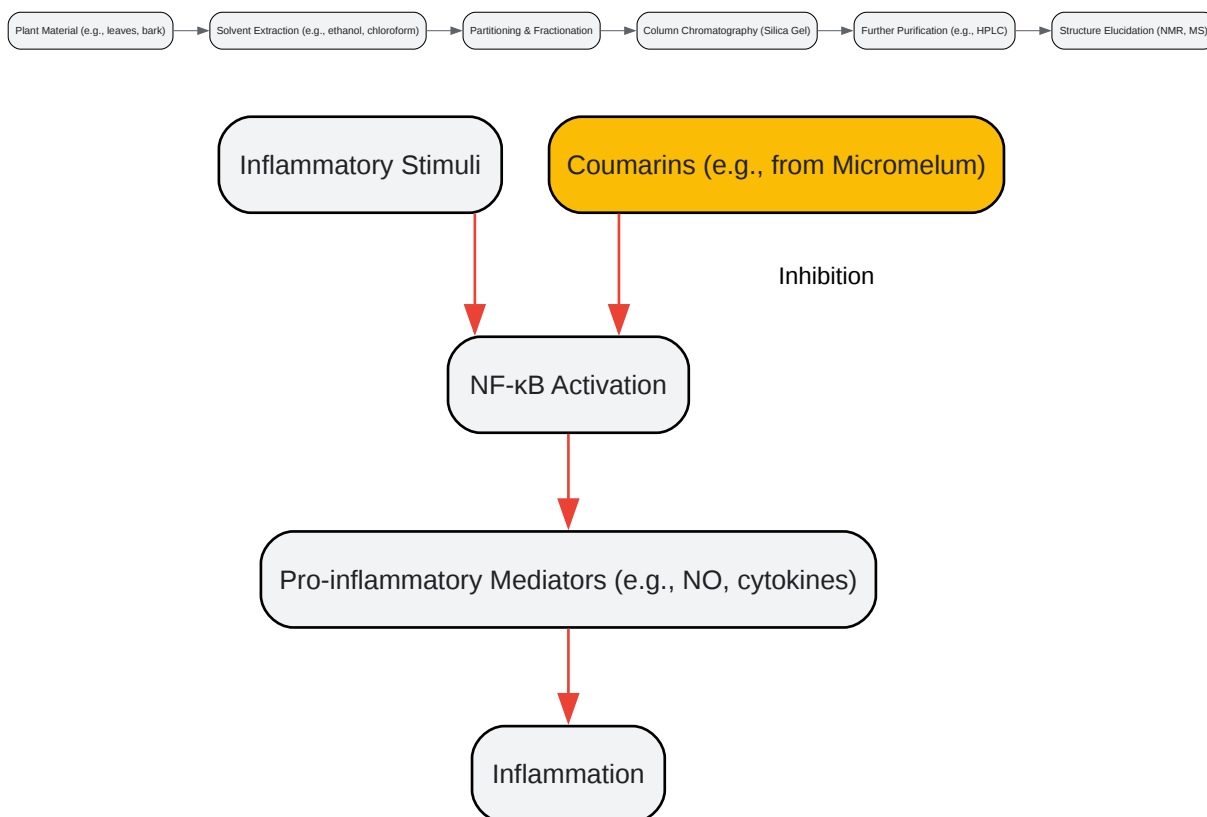
Dihydromicromelin B, a specific coumarin found in these plants, is therefore of significant interest for its potential contribution to these medicinal properties.

Phytochemistry: Isolation and Characterization

Dihydromicromelin B is a coumarin compound that has been isolated from various parts of *Micromelum* species. Its chemical identity is established by the following:

- Chemical Formula: $C_{15}H_{14}O_6$
- Molecular Weight: 290.27 g/mol
- CAS Number: 94285-06-0

The isolation of **dihydromicromelin B** and other coumarins from *Micromelum* plants typically involves standard phytochemical techniques. A general workflow for such an isolation process is outlined below.



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References

- 1. Rapid Identification of Coumarins from *Micromelum falcatum* by UPLC-HRMS/MS and Targeted Isolation of Three New Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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